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Compound of Interest

Compound Name: *Isooctyl laurate*

CAS No.: 84713-06-4

Cat. No.: B1260132

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Foreword: This document provides a comprehensive technical overview of **Isooctyl laurate**, CAS number 84713-06-4. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this versatile ester's properties, synthesis, mechanisms of action, and applications. The guide synthesizes current knowledge with practical insights into its use in formulation science.

Compound Identification and Core Properties

Isooctyl laurate is the dodecanoate ester formed from the formal condensation of lauric acid (a saturated fatty acid) and isooctyl alcohol (specifically, 6-methylheptan-1-ol).[1][2] Its branched alkyl chain and medium-length fatty acid component bestow upon it unique physicochemical properties that are highly desirable in cosmetic and pharmaceutical formulations.

Synonyms: 6-Methylheptyl dodecanoate, 6-methylheptyl laurate, Dodecanoic acid, isooctyl ester.[2][3][4]

Physicochemical Characteristics

The properties of **Isooctyl laurate** make it an effective emollient and texture enhancer. It is a colorless to pale yellow liquid with a light, non-greasy feel, low volatility, and good stability against oxidation.[3]

| Property | Value | Source(s) |
|----------------------|--|-----------|
| CAS Number | 84713-06-4 | [1][2][3] |
| EC Number | 283-798-5 | [2] |
| Molecular Formula | C20H40O2 | [1][2][3] |
| Molecular Weight | 312.53 g/mol | [1][2] |
| Appearance | Colorless to pale yellow liquid | [3][5] |
| Solubility | Soluble in organic solvents (alcohols, esters); Insoluble in water | [3][5] |
| Density | ~0.87 g/cm ³ | [5] |
| Melting Point | ~ -30°C | [5] |
| LogP (Octanol/Water) | ~8.51 | [4] |
| IUPAC Name | 6-methylheptyl dodecanoate | [2] |

Synthesis and Manufacturing Process

The primary industrial synthesis of **Isooctyl laurate** is achieved through Fischer-Speier esterification. This well-established reaction involves the acid-catalyzed condensation of a carboxylic acid with an alcohol.[6][7]

Fischer Esterification Pathway

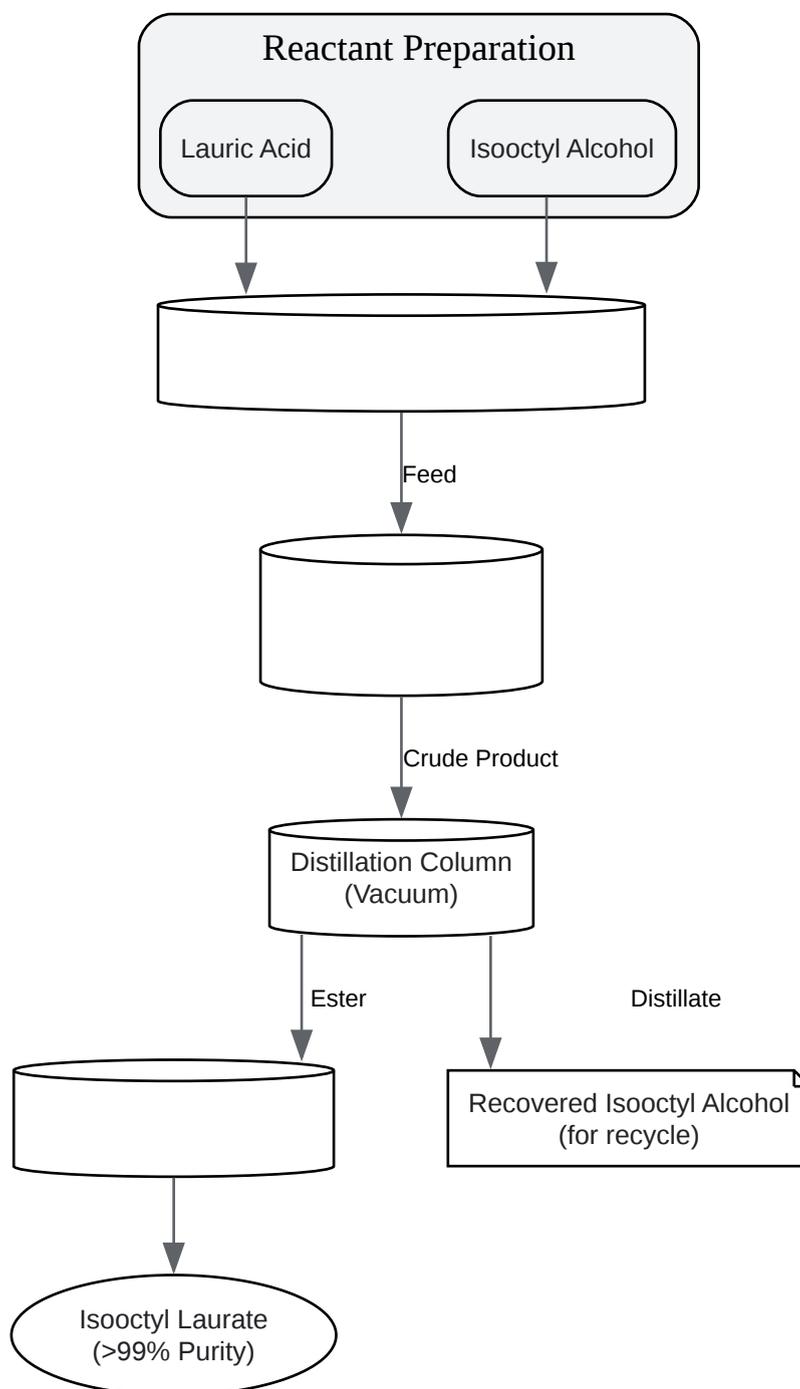
The reaction proceeds by treating lauric acid with isooctyl alcohol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.[6][8] The reaction is an equilibrium process; therefore, to drive it towards the product (the ester), water is continuously removed, often through azeotropic distillation.[7][9]

Reaction: Lauric Acid (C₁₂H₂₄O₂) + Isooctyl Alcohol (C₈H₁₈O) ⇌ **Isooctyl Laurate** (C₂₀H₄₀O₂) + Water (H₂O)

The choice of catalyst is critical. While strong mineral acids are effective, they can lead to equipment corrosion and complex post-reaction neutralization steps.[9] Modern processes increasingly favor solid acid catalysts (e.g., supported sulfonic acids, acidic resins like Amberlyst-16) which simplify catalyst removal and minimize waste streams, making the process more environmentally friendly.[6][9]

Generalized Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of **Isooctyl laurate** using a solid acid catalyst in a fixed-bed reactor, a method suitable for continuous industrial production.



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Caption: Industrial synthesis workflow for **Isooctyl laurate**.

Alternative Synthesis: Enzymatic Esterification

Biocatalytic routes using lipases (e.g., from *Rhizopus oryzae*) are being explored as a green alternative.^{[10][11]} These reactions occur under milder conditions (e.g., 45°C), are highly specific, and avoid harsh acidic environments.^{[10][11]} However, challenges such as longer reaction times and enzyme cost/stability currently limit their widespread industrial adoption compared to traditional chemical synthesis.^[12]

Mechanism of Action in Topical Formulations

Isooctyl laurate serves two primary functions in dermatological and pharmaceutical products: as an emollient and as a skin penetration enhancer.

Emolliency and Sensory Profile

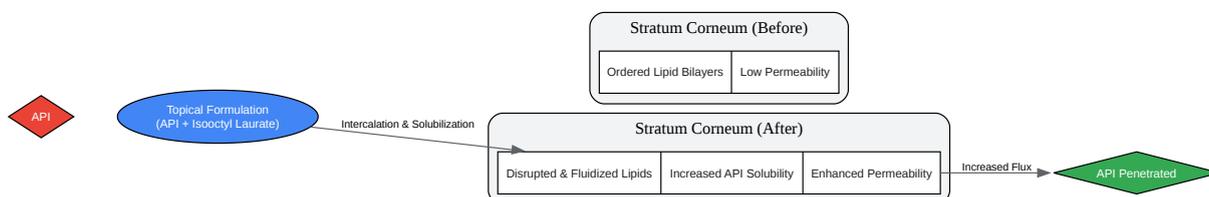
As an emollient, **Isooctyl laurate** imparts a soft, smooth, and non-greasy feel to the skin.^{[5][13]} Its mechanism is based on its ability to remain on the skin surface and in the upper layers of the stratum corneum, filling in the spaces between corneocytes. This action smooths the skin's texture and helps to reduce transepidermal water loss (TEWL), thereby enhancing skin hydration.^[14] Its branched structure is key to its light, silky sensory profile, making it a preferred alternative to heavier, more occlusive oils or certain silicones.^[14]

Skin Penetration Enhancement

A critical function in drug delivery is its role as a chemical penetration enhancer (CPE).^{[15][16]} CPEs reversibly decrease the barrier function of the stratum corneum, facilitating the transport of active pharmaceutical ingredients (APIs) to deeper skin layers or into systemic circulation.^[15] Fatty acid esters like **Isooctyl laurate** are believed to work through two primary mechanisms:

- **Disruption of Intercellular Lipids:** The primary barrier of the skin resides in the highly ordered, crystalline structure of the lipids (ceramides, cholesterol, fatty acids) in the stratum corneum. The lipophilic nature of **Isooctyl laurate** allows it to intercalate into this lipid matrix, disrupting the tight packing and increasing the fluidity of the lipid bilayers. This creates more permeable pathways for the API to diffuse through.^{[15][17]}
- **Enhanced Drug Solubilization:** **Isooctyl laurate** can act as a solvent for the API within the formulation and, more importantly, can increase the solubility of the API within the lipophilic microenvironment of the stratum corneum. According to Fick's law of diffusion, increasing the

solubility of a drug in the skin membrane (increasing the partition coefficient) can significantly enhance its flux across the barrier.[17][18]



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Caption: Mechanism of **Isooctyl laurate** as a skin penetration enhancer.

Applications in Research and Development

The favorable properties of **Isooctyl laurate** have led to its widespread use across several industries.

- **Cosmetics and Personal Care:** It is a ubiquitous ingredient in skin care (lotions, creams), sun care (as a solvent for UV filters), and color cosmetics.[5][13] In hair care, it acts as a conditioning agent, improving combability and reducing buildup without weighing hair down. [13][14]
- **Pharmaceutical Formulations:** Its primary role is in topical and transdermal drug delivery systems.[5] It serves as an emollient vehicle in creams and ointments and as a functional excipient to enhance the delivery of APIs.[5][19]
- **Industrial Uses:** It is also utilized in the synthesis of certain high molecular weight polymers and as a component in specialized coatings where its stability and plasticizing properties are beneficial.[3]

Analytical Methodologies

For quality control, formulation analysis, and pharmacokinetic studies, a robust analytical method is essential. Reverse-phase high-performance liquid chromatography (RP-HPLC) is a common and reliable technique for the analysis of **Isooctyl laurate**.^[4]

Standard RP-HPLC Protocol

This protocol provides a starting point for the analysis of **Isooctyl laurate**. Method optimization will be required depending on the sample matrix.

- Instrumentation: HPLC system with a UV or Mass Spectrometry (MS) detector.
- Column: C18 reverse-phase column (e.g., Newcrom R1).^[4]
- Mobile Phase: A gradient of Acetonitrile (ACN) and water. Phosphoric acid can be used for UV detection, while formic acid is preferred for MS compatibility to facilitate ionization.^[4]
- Flow Rate: Typically 1.0 mL/min for analytical scale.
- Detection: Low wavelength UV (e.g., 205-215 nm) due to the lack of a strong chromophore, or MS for higher sensitivity and specificity.
- Sample Preparation: Dissolve the sample in a suitable organic solvent like ACN or isopropanol.
- Scalability: This method is scalable for preparative separation to isolate impurities or for use in fast UPLC applications with smaller particle size columns.^[4]

Safety and Regulatory Profile

Toxicological Summary

Isooctyl laurate is generally considered to have a low order of toxicity.

- GHS Classification: Not classified as a hazardous substance according to GHS criteria reported to the European Chemicals Agency (ECHA).^[2]

- Skin and Eye Irritation: While comprehensive data is limited, similar long-chain alkyl esters are considered safe for use in cosmetics when formulated to be non-irritating.[20][21] Standard safety precautions, such as avoiding direct eye contact and using in a well-ventilated area, are recommended.[3][22]
- Other Endpoints: There is currently no data available to suggest that **Isooctyl laurate** is a germ cell mutagen, carcinogen, or reproductive toxicant.[20]

Handling and Storage

For laboratory and industrial use, standard chemical handling procedures should be followed.

- Handling: Wear suitable protective clothing, gloves, and eye protection. Ensure adequate ventilation.[3][22]
- Storage: Store in a cool, dry, and dark place in tightly sealed containers. Keep away from strong oxidizing agents.[3][20]

Regulatory Information

- EINECS: 283-798-5[2][4]
- REACH: Registered under REACH by the European Chemicals Agency.[23]

Conclusion

Isooctyl laurate (CAS 84713-06-4) is a highly functional ester with a well-established profile as a safe and effective ingredient. Its unique combination of a light, non-greasy sensory feel, excellent emolliency, and proven ability to enhance the penetration of active molecules makes it an invaluable tool for scientists and formulators in the cosmetic, personal care, and pharmaceutical industries. A thorough understanding of its synthesis, mechanisms, and analytical methods allows for its intelligent application in the development of advanced and efficacious topical products.

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